PD173074: A Technical Guide to its Role in Signal Transduction Pathways

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Compound of Interest

Compound Name:	*PD173074*
CAS No.:	*219580-11-7*
Cat. No.:	*B1679126*

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Introduction

PD173074 is a potent and selective small-molecule inhibitor of Fibroblast Growth Factor Receptors (FGFRs), a family of receptor tyrosine kinases (RTKs).[1][2][3] As an ATP-competitive inhibitor, **PD173074** has become an invaluable tool in dissecting the complex signaling networks governed by FGFs and their receptors.[3][4] Aberrant FGFR signaling is a known driver in various pathologies, particularly in oncology, where it can promote cell proliferation, survival, migration, and angiogenesis.[5][6][7] This document provides an in-depth technical overview of **PD173074**, its mechanism of action, its impact on key signal transduction pathways, and detailed experimental protocols for its use in research settings.

Mechanism of Action

PD173074 exerts its inhibitory effects by competing with ATP for binding to the kinase domain of FGFRs.[3][4] This prevents the autophosphorylation of the receptor upon ligand (FGF) binding, thereby blocking the initiation of downstream signaling cascades.[4][8] While it is a pan-FGFR inhibitor, it shows particular potency against FGFR1 and FGFR3.[2][3] Its activity

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also extends to the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), another key RTK involved in angiogenesis, though with lower potency compared to FGFR1.[2][4][9] The selectivity of **PD173074** is a key feature; it is approximately 1,000-fold more selective for FGFR1 than for other kinases such as Platelet-Derived Growth Factor Receptor (PDGFR), c-Src, Epidermal Growth Factor Receptor (EGFR), and Insulin Receptor (InsR).[2][4][9]

Quantitative Data: Inhibitory Profile and Cellular Effects

The following tables summarize the quantitative data regarding the inhibitory activity and cellular effects of **PD173074**.

Table 1: Inhibitory Activity of **PD173074** Against Various Kinases

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Target Kinase	Assay Type	IC50 (nM)	Ki (nM)	Reference(s)
FGFR1	Cell-free	~21.5 - 25	~40	[2][4][9][10]
FGFR1 (Autophosphorylation)	Cellular	1 - 5	-	[4][9][10]
FGFR3	Cell-free	5	-	[2][3]
FGFR3 (Autophosphorylation)	Cellular	~5	-	[4]
VEGFR2	Cell-free	~100 - 200	-	[2][4][9]
VEGFR2 (Autophosphorylation)	Cellular	100 - 200	-	[4][10]
PDGFR	Cell-free	17,600	-	[2]
c-Src	Cell-free	19,800	-	[2]
EGFR	Cell-free	> 50,000	-	[2]
InsR	Cell-free	> 50,000	-	[2]
MEK	Cell-free	> 50,000	-	[2]
PKC	Cell-free	> 50,000	-	[2]

Table 2: Cellular Effects of **PD173074** in Cancer Cell Lines

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Cell Line	Cancer Type	Effect	IC50 / Concentration	Reference(s)
KKU-213	Cholangiocarcinoma	Reduced Cell Viability	~8.4 µM	[1]
RBE	Cholangiocarcinoma	Reduced Cell Viability	~11 µM	[1]
TFK-1	Cholangiocarcinoma	Reduced Cell Viability	~6.6 µM	[1]
KKU-100	Cholangiocarcinoma	Reduced Cell Viability	~16 µM	[1]
KMS11, KMS18	Multiple Myeloma	Reduced Cell Viability	< 20 nM	[4]
NCI-H1581	-	Growth Inhibition	12.25 nM	[4]
KG-1	-	Growth Inhibition	51.29 nM	[4]
H-510, H-69	Small Cell Lung Cancer	Proliferation Inhibition	Dose-dependent	[11]
4T1	Murine Mammary Tumor	Apoptosis Induction	Concentration-dependent	[6]
HOC313	Head and Neck Squamous Cell Carcinoma	Proliferation & Invasion Suppression	Not specified	[12]

Role in Core Signal Transduction Pathways

PD173074-mediated inhibition of FGFR phosphorylation blocks multiple downstream signaling cascades critical for oncogenesis.

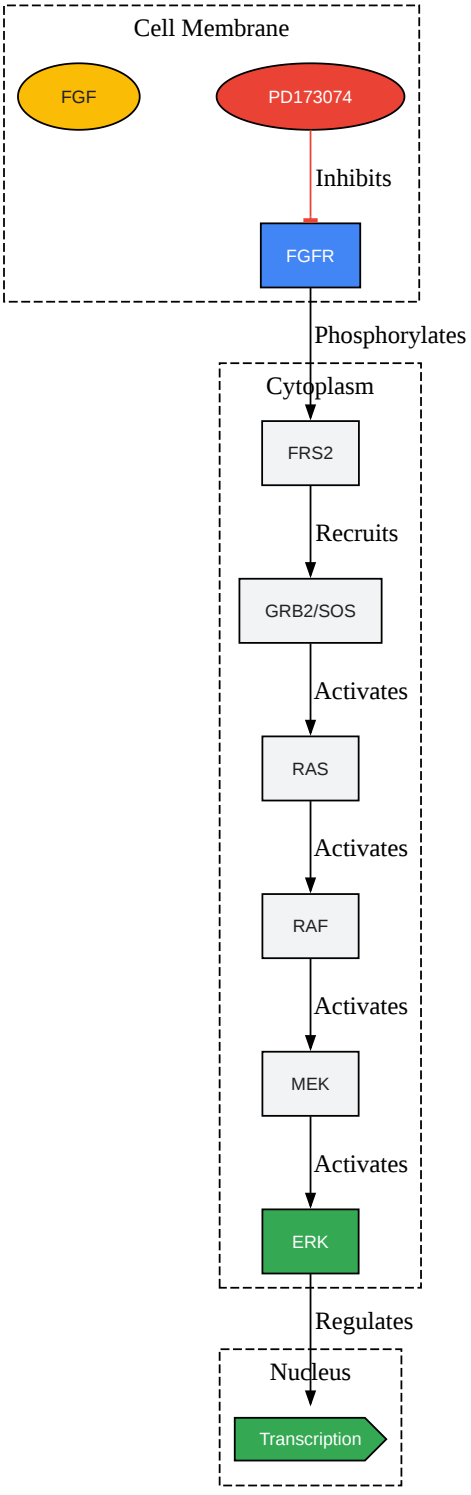
RAS-RAF-MEK-ERK (MAPK) Pathway

The RAS-RAF-MEK-ERK pathway is a central signaling cascade that regulates cell proliferation, differentiation, and survival.[8][13] Upon FGFR activation, the adaptor protein

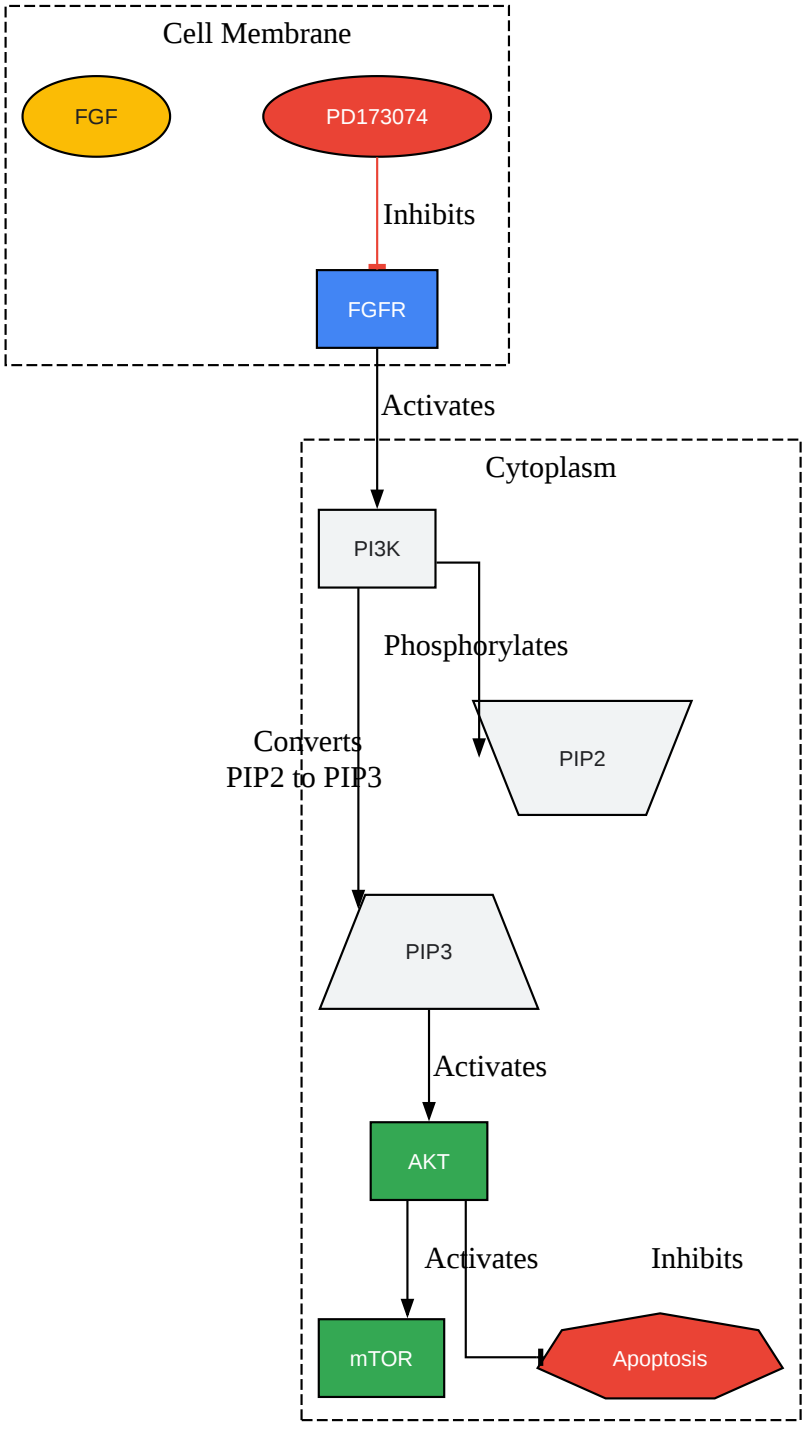
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FRS2 is phosphorylated, creating docking sites for the GRB2-SOS complex, which in turn activates RAS.[13] This initiates a phosphorylation cascade through RAF, MEK, and finally ERK1/2.[8][13] Activated ERK translocates to the nucleus to regulate gene expression. **PD173074** effectively blocks this pathway by preventing the initial FGFR-mediated phosphorylation of FRS2, leading to reduced activation of MEK and ERK.[12][14][15] This inhibitory action has been demonstrated in various cell types, including oligodendrocyte progenitors and cancer cells.[9][14]

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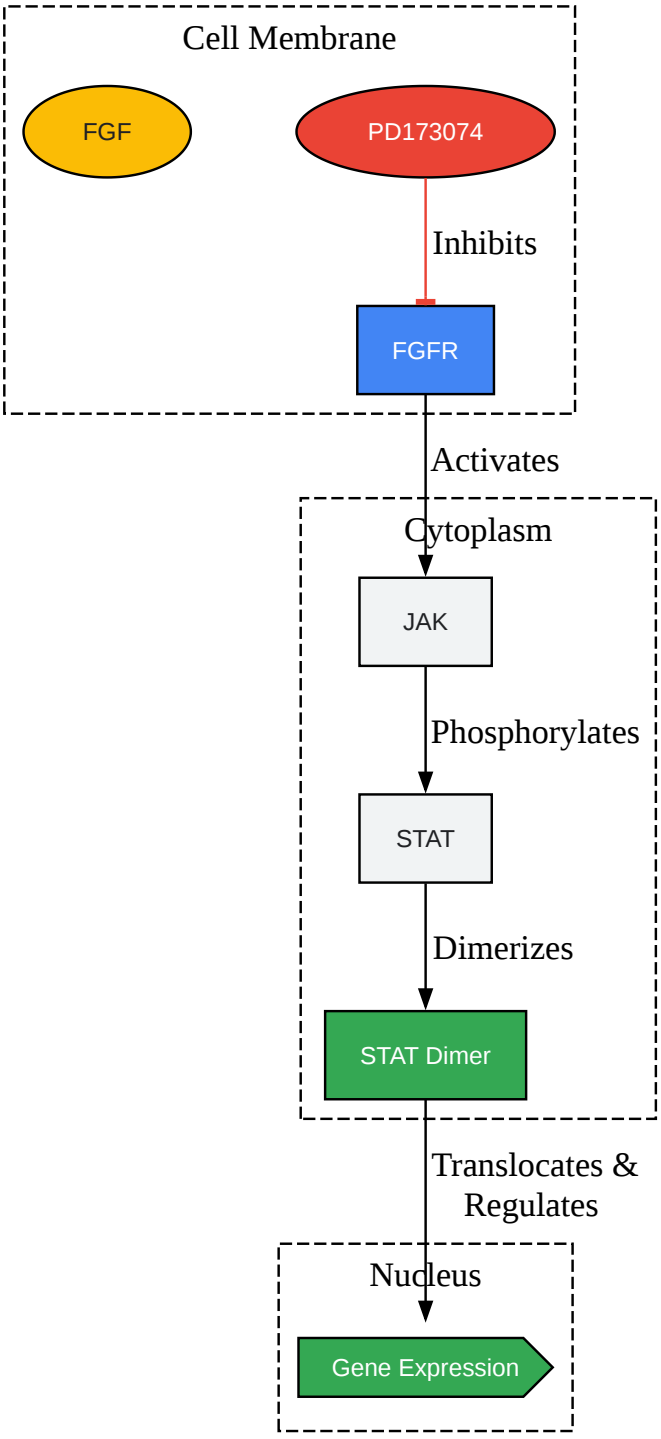


Cell Proliferation, Differentiation, Survival



Cell Growth,
Survival, Proliferation

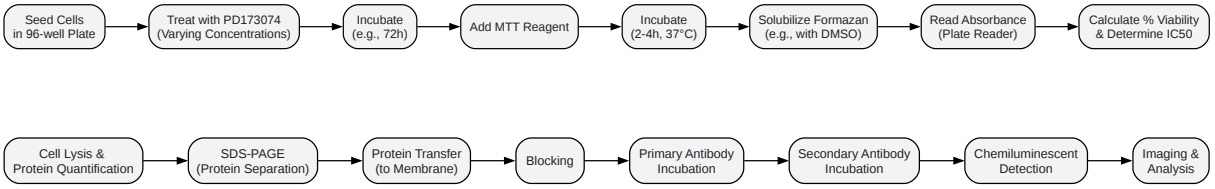
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Cell Cycle Control, Apoptosis Regulation



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